

An In-depth Technical Guide to 9,10-Dibutoxyanthracene (CAS: 76275-14-4)

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Compound of Interest

Compound Name: 1,2-Dibutoxyanthracene

Cat. No.: B15403172

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of 9,10-Dibutoxyanthracene, a fluorescent aromatic compound with significant applications in materials science and potential relevance in biomedical research. This document details its physicochemical properties, synthesis, and key chemical reactions, with a focus on its role as a photosensitizer. While direct biological applications are not extensively documented, the known photo-reactivity of the anthracene core suggests avenues for exploration in fields such as photodynamic therapy, drawing parallels with other anthracene derivatives. This guide consolidates available data, presents experimental methodologies, and visualizes key processes to serve as a valuable resource for researchers.

Chemical and Physical Properties

9,10-Dibutoxyanthracene is a solid, yellow crystalline powder at room temperature. The butoxy groups at the 9 and 10 positions of the anthracene core enhance its solubility in organic solvents.

Property	Value	Reference(s)
Molecular Formula	C ₂₂ H ₂₆ O ₂	[1][2]
Molecular Weight	322.44 g/mol	[1][2]
Appearance	Yellow crystalline powder	[2]
Melting Point	105.0 - 125.0 °C	[2]
Boiling Point (Predicted)	478.8 ± 18.0 °C	
Solubility	Soluble in organic solvents such as PGMEA (2.9%)	[2]
Purity	Typically >95% (HPLC)	[1]
Storage	Store in a cool, dry, ventilated area, protected from light.[2][3]	[2][3]

Spectroscopic and Photophysical Properties

9,10-Dibutoxyanthracene exhibits characteristic UV-visible absorption and fluorescence, which are central to its applications. It is known to absorb long-wavelength UV light, a property leveraged in its role as a photosensitizer.

Property	Value	Reference(s)
UV Absorption	Absorbs in the long-wavelength UV region (>400 nm)	[2]
Fluorescence	Exhibits fluorescence, a common property of anthracene derivatives.	
Fluorescence Quantum Yield	Data not available in the searched literature.	
Fluorescence Lifetime	Data not available in the searched literature.	

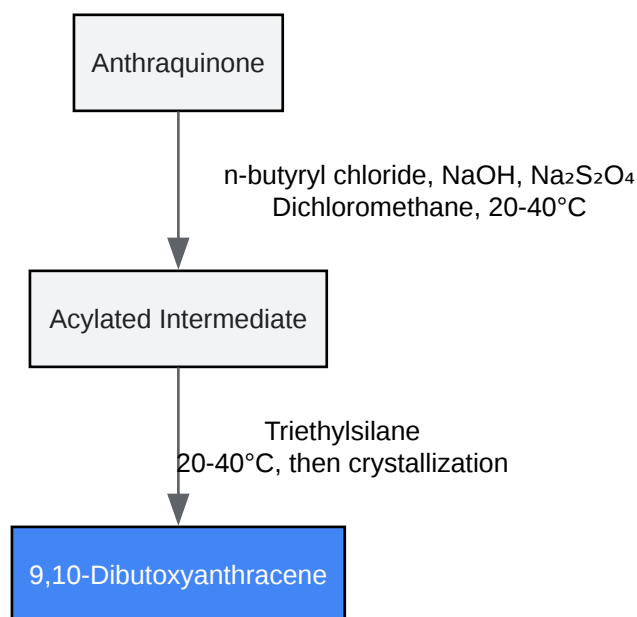
Synthesis and Experimental Protocols

Synthesis of 9,10-Dibutoxyanthracene

A patented method describes the synthesis of 9,10-Dibutoxyanthracene from anthraquinone. This process involves a two-step reaction: acylation followed by reduction.

Experimental Protocol:

- **Acylation:** Anthraquinone is reacted with n-butyryl chloride in the presence of sodium hydroxide and sodium hydrosulfite in a dichloromethane solvent. The reaction is maintained at a temperature of 20-40 °C. After the reaction is complete, the mixture is allowed to stand and the aqueous layer is removed.
- **Reduction:** Triethylsilane is added dropwise to the organic layer to reduce the intermediate product. The reaction is maintained at 20-40 °C.
- **Crystallization:** Upon completion of the reduction, the temperature is lowered to induce crystallization of the final product, 9,10-Dibutoxyanthracene.



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Synthesis of 9,10-Dibutoxyanthracene.

Key Chemical Reactions and Mechanisms

Photosensitization and Photodegradation

A key characteristic of 9,10-Dibutoxyanthracene is its ability to act as a photosensitizer. Upon absorption of UV radiation, it can transfer energy to other molecules. In the presence of oxygen, this leads to the formation of singlet oxygen and its own degradation through the formation of an endoperoxide.

Experimental Protocol for Photodegradation Study:

A solution of 9,10-Dibutoxyanthracene in a suitable solvent (e.g., N-methylpyrrolidone) is prepared. To study the effect of singlet oxygen scavengers, additives such as N,N-triethylenediamine (TEDA) can be added to the solution. The solution is then irradiated with a light source covering the absorption spectrum of the compound (e.g., 300-800 nm). The degradation of 9,10-Dibutoxyanthracene over time can be monitored by High-Performance Liquid Chromatography (HPLC).

Photodegradation pathway of 9,10-Dibutoxyanthracene.

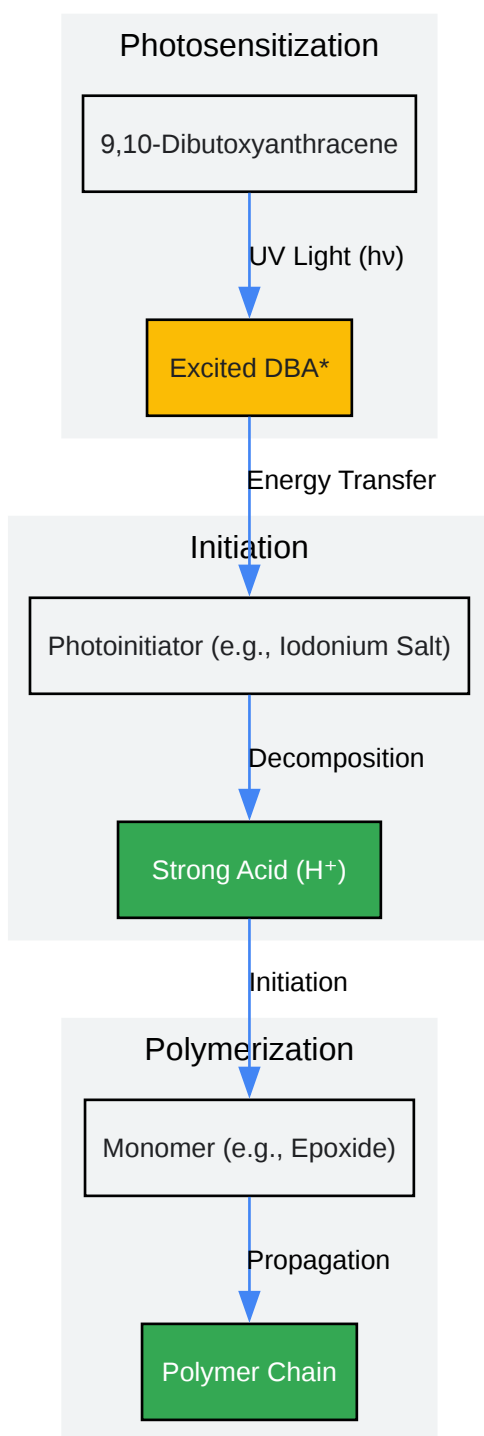
Applications

Photosensitizer in UV Cationic Polymerization

The primary industrial application of 9,10-Dibutoxyanthracene is as a photosensitizer for UV cationic polymerization.^[2] It allows for the utilization of long-wavelength UV light, which is often beyond the effective absorption range of many photoinitiators.^[2] This is particularly useful for the curing of thick films.^[2]

Mechanism of Action:

- **Light Absorption:** 9,10-Dibutoxyanthracene absorbs long-wavelength UV light.
- **Energy Transfer:** The excited 9,10-Dibutoxyanthracene transfers energy to a photoinitiator (e.g., an iodonium or sulfonium salt).
- **Initiation of Polymerization:** The energized photoinitiator generates a strong acid, which then initiates the cationic polymerization of monomers, such as epoxides.



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Role in UV cationic polymerization.

Relevance to Drug Development and Biological Systems

While there is no direct evidence in the searched literature of 9,10-Dibutoxyanthracene being used in drug development, the broader class of anthracene derivatives has garnered interest in this field.

Potential for Photodynamic Therapy (PDT)

The ability of 9,10-Dibutoxyanthracene to generate singlet oxygen upon photo-irradiation is a key principle of photodynamic therapy. In PDT, a photosensitizer is introduced to target tissues (e.g., tumors) and then activated by light of a specific wavelength. The resulting singlet oxygen and other reactive oxygen species induce cell death. Anthracene derivatives are being explored as photosensitizers for PDT. The generation of singlet oxygen by 9,10-Dibutoxyanthracene suggests its potential as a scaffold for the development of new PDT agents. Further research would be required to assess its efficacy and biocompatibility for such applications.

Fluorescent Probes

The inherent fluorescence of the anthracene core makes it a candidate for use in fluorescent probes. The butoxy groups could be further functionalized to create molecules that selectively bind to biological targets, allowing for their visualization and tracking within cells or tissues.

Safety and Handling

9,10-Dibutoxyanthracene is classified as harmful if swallowed or inhaled and causes skin and serious eye irritation.^[1] It may also cause respiratory irritation.^[1]

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled
H335	May cause respiratory irritation

Precautionary Measures:

- Wear protective gloves, clothing, eye, and face protection.
- Use only in a well-ventilated area.
- Avoid breathing dust/fume/gas/mist/vapors/spray.
- Store in a well-ventilated place and keep the container tightly closed.^[1]

Conclusion

9,10-Dibutoxyanthracene is a well-characterized photosensitizer with established applications in industrial UV curing processes. Its photophysical properties, particularly its ability to absorb long-wavelength UV light and generate singlet oxygen, are the foundation of its utility. While its direct application in drug development has not been reported, its photochemical mechanism presents intriguing possibilities for the design of novel photodynamic therapy agents and fluorescent probes. This guide provides a foundational understanding of its properties and known applications, intended to aid researchers in exploring its potential in both materials science and biomedical fields. Further investigation into its biological interactions and quantitative photophysical characteristics is warranted to fully elucidate its potential.

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References

- 1. Enhancing Fractionated Cancer Therapy: A Triple-Anthracene Photosensitizer Unleashes Long-Persistent Photodynamic and Luminous Efficacy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Frontiers | Delivering Singlet Oxygen in Dark Condition With an Anthracene-Functionalized Semiconducting Compound for Enhanced Phototheranostics [frontiersin.org]
- 3. pubs.acs.org [pubs.acs.org]
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